

IPN60090 dihydrochloride solubility in DMSO and aqueous buffers

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Compound of Interest

Compound Name: IPN60090 dihydrochloride

Cat. No.: B10824310

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Technical Support Center: IPN60090 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and use of **IPN60090 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of IPN60090?

A1: IPN60090 is a potent and selective inhibitor of Glutaminase 1 (GLS-1), an enzyme that plays a crucial role in cancer cell metabolism.^{[1][2]} GLS-1 converts glutamine to glutamate, which is a key step in the metabolic pathway known as glutaminolysis.^[3] By inhibiting GLS-1, IPN60090 disrupts the supply of essential metabolites derived from glutamine, thereby impeding cancer cell proliferation and survival.^[3] There are two main isoforms of glutaminase, GLS-1 and GLS-2, and IPN60090 is highly selective for GLS-1.^{[1][2]}

Q2: What are the recommended solvents for dissolving **IPN60090 dihydrochloride**?

A2: **IPN60090 dihydrochloride** exhibits good solubility in dimethyl sulfoxide (DMSO) and water. For preparing stock solutions, DMSO is a commonly used solvent. It is also soluble in

aqueous solutions, particularly at acidic pH. For in vivo studies, it is often first dissolved in DMSO and then diluted in a suitable aqueous vehicle.

Q3: How should I store **IPN60090 dihydrochloride** and its solutions?

A3: The solid form of **IPN60090 dihydrochloride** should be stored at 4°C, sealed, and protected from moisture and light. Stock solutions in DMSO can be stored at -20°C for up to one year or at -80°C for up to two years.^[1] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for single-use.

Solubility Data

The solubility of **IPN60090 dihydrochloride** can vary depending on the solvent and the pH of the aqueous buffer. The following table summarizes the available solubility data.

Solvent/Buffer	Concentration	Remarks
DMSO	≥ 170 mg/mL (≥ 280.79 mM)	May require sonication.
Water	100 mg/mL (165.17 mM)	Requires sonication.
PBS (pH 7.4)	50 mg/mL (82.58 mM)	
Phosphate Buffer (100 mM, pH 7.4)	Moderate Solubility	Kinetic aqueous solubility. ^[3]

Experimental Protocols & Methodologies

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weigh the required amount of **IPN60090 dihydrochloride** (Molecular Weight: 605.44 g/mol).
- Add the appropriate volume of high-purity, anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Store the stock solution in aliquots at -20°C or -80°C.

Protocol for Preparing an Aqueous Working Solution from a DMSO Stock:

For cell-based assays, it is crucial to keep the final DMSO concentration low (typically <0.5%) to avoid solvent-induced cytotoxicity.

- Thaw a frozen aliquot of the 10 mM **IPN60090 dihydrochloride** stock solution in DMSO.
- Serially dilute the stock solution in your desired aqueous buffer (e.g., PBS, cell culture medium) to the final working concentration.
- Ensure thorough mixing after each dilution step.
- If any precipitation is observed, the final concentration may be too high for the chosen aqueous buffer. Consider further dilution.

Troubleshooting Guide

Issue 1: Difficulty dissolving **IPN60090 dihydrochloride** in aqueous buffers.

- Cause: **IPN60090 dihydrochloride**, being an amine salt, exhibits pH-dependent solubility. Its solubility is generally higher in acidic conditions. In neutral or alkaline buffers, the free base form may precipitate, which is less soluble.
- Solution:
 - Lower the pH: Attempt to dissolve the compound in a buffer with a slightly acidic pH (e.g., pH 5.0-6.5). Many amine hydrochloride salts are more soluble in acidic solutions.^{[4][5]}
 - Use a co-solvent: Prepare a concentrated stock solution in DMSO and then dilute it into your aqueous buffer. The small amount of DMSO can help maintain solubility.
 - Sonication and gentle warming: If precipitation occurs, gentle warming (e.g., to 37°C) and sonication can aid in dissolution.^[1] However, be mindful of the compound's stability under these conditions.

Issue 2: Precipitation of the compound in the final assay medium.

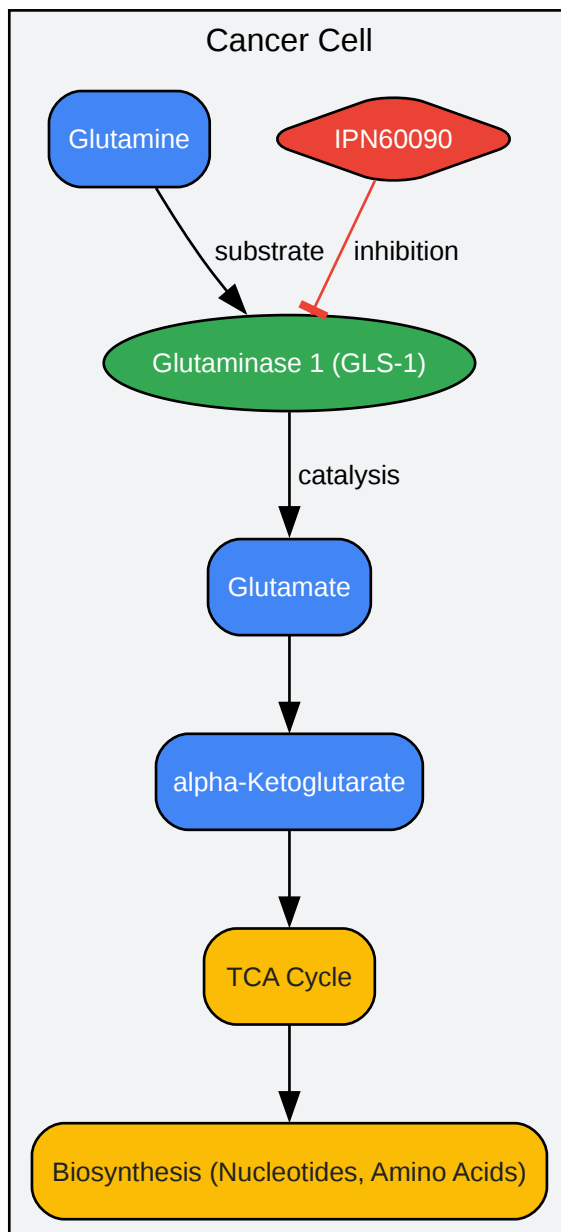
- Cause: The final concentration of **IPN60090 dihydrochloride** may exceed its solubility limit in the complex biological medium, which can be influenced by proteins and other components.
- Solution:
 - Prepare fresh dilutions: Always prepare fresh dilutions of the compound for each experiment.
 - Check for visual precipitation: Visually inspect your solutions for any signs of precipitation before use.
 - Reduce final concentration: If precipitation is consistently observed, you may need to lower the final working concentration of the compound in your assay.

Issue 3: Inconsistent experimental results.

- Cause: Inconsistent results can stem from variability in compound solubility, stability, or the presence of impurities.
- Solution:
 - Ensure complete dissolution: Before use, ensure that the compound is fully dissolved in the stock solution.
 - Use fresh, high-quality solvents: Use anhydrous, high-purity DMSO for preparing stock solutions.
 - Minimize freeze-thaw cycles: Aliquot stock solutions to avoid repeated freezing and thawing, which can degrade the compound.
 - Run appropriate controls: Include positive and negative controls in your experiments to monitor assay performance.

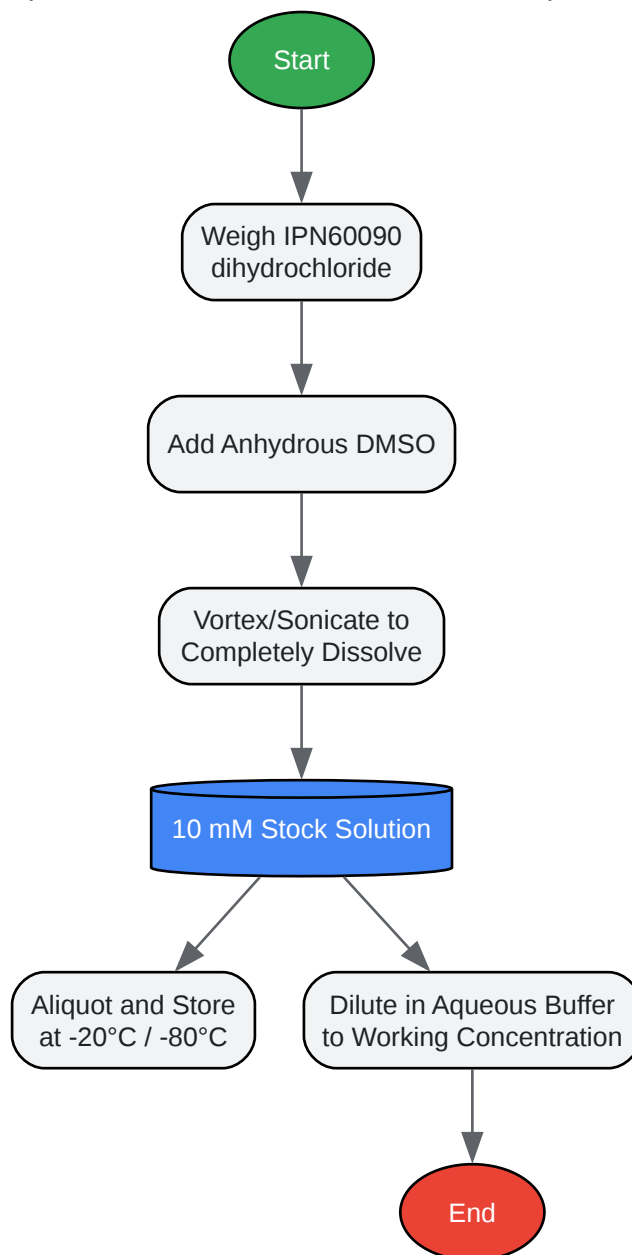
Visualizations

Mechanism of Action of IPN60090

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Caption: Signaling pathway of glutaminolysis and the inhibitory action of IPN60090.

Experimental Workflow for Solution Preparation



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Caption: Recommended workflow for preparing **IPN60090 dihydrochloride** solutions.

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